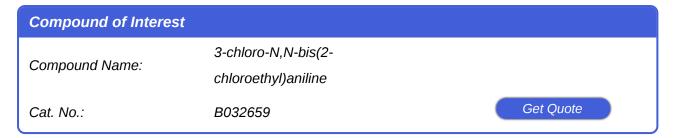


# Physicochemical Properties of 3-chloro-N,N-bis(2-chloroethyl)aniline

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This document provides a comprehensive overview of the known and predicted physical constants of **3-chloro-N,N-bis(2-chloroethyl)aniline**. Due to the limited availability of experimental data for this specific compound, this guide also includes detailed, generalized experimental protocols for determining key physical properties, which are broadly applicable to aromatic amines.

## **Data Presentation**

The following table summarizes the available and predicted physical constants for **3-chloro-N,N-bis(2-chloroethyl)aniline**.



Physical Constant	Value	Notes
Molecular Formula	C10H12Cl3N	
Molecular Weight	252.57 g/mol	_
CAS Number	5520-28-5	_
Appearance	Not available	_
Melting Point	Not available	See Experimental Protocol 1
Boiling Point	Not available	See Experimental Protocol 2
Density	Not available	See Experimental Protocol 3
Solubility	See Experimental Protocol 4	
Water	Predicted to be sparingly soluble	Aromatic amines generally have low water solubility.[1]
Organic Solvents	Expected to be soluble in many organic solvents.[1][2]	Such as alcohols, ethers, and chlorinated solvents.[1][2]

# **Experimental Protocols**

Detailed methodologies for key experiments are provided below. These are generalized protocols suitable for compounds of this class.

Experimental Protocol 1: Determination of Melting Point

Principle: The melting point is the temperature at which a solid turns into a liquid. For a pure crystalline compound, this transition occurs over a narrow temperature range. Impurities typically lower and broaden the melting point range.[3][4][5]

#### Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[3][4]
- Capillary tubes (sealed at one end)[3][4]
- Thermometer



- Mortar and pestle (for sample preparation)
- Spatula

#### Procedure:

- Sample Preparation: Ensure the sample of 3-chloro-N,N-bis(2-chloroethyl)aniline is dry
  and finely powdered. If necessary, grind the crystals using a mortar and pestle.[6]
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample to pack a small amount of the compound (2-3 mm in height). Tap the sealed end of the tube on a hard surface to ensure the sample is tightly packed at the bottom.[5]
- Measurement:
  - Initial (Rapid) Determination: Place the capillary tube in the melting point apparatus and heat rapidly to get an approximate melting range. This helps in saving time for the accurate determination.[3][4]
  - Accurate Determination: Prepare a new sample. Heat the apparatus to a temperature about 10-15°C below the approximate melting point. Then, decrease the heating rate to 1-2°C per minute.[3]
- Observation: Carefully observe the sample through the magnifying lens of the apparatus. Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the end of melting). This range is the melting point.[6]
- Replicate: Repeat the accurate determination at least twice to ensure the results are reproducible.

Experimental Protocol 2: Determination of Boiling Point

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[7]

Apparatus:



- Thiele tube or a micro-boiling point apparatus[7][8]
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner or heating mantle)
- Liquid for heating bath (e.g., mineral oil)

Procedure (Thiele Tube Method):

- Sample Preparation: Place a small amount (a few drops) of the liquid 3-chloro-N,N-bis(2-chloroethyl)aniline into a small test tube.[9]
- Capillary Inversion: Place a capillary tube, with its sealed end up, into the test tube containing the sample.[7][9]
- Assembly: Attach the test tube to a thermometer using a rubber band or a wire. The bulb of the thermometer should be level with the sample.
- Heating: Immerse the assembly in a Thiele tube containing a heating oil, ensuring the sample is below the oil level. Heat the side arm of the Thiele tube gently.[8]
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until a rapid and continuous stream of bubbles is observed.
- Recording the Boiling Point: Turn off the heat and allow the apparatus to cool slowly. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point of the sample.[7]
- Pressure Correction: Record the atmospheric pressure. If the pressure is not at standard sea level (760 mmHg), a correction may be needed.

Experimental Protocol 3: Determination of Density



Principle: Density is the mass of a substance per unit volume. For a solid, the volume can be determined by the displacement of a liquid in which it is insoluble.[10][11][12]

#### Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer
- Beaker
- A liquid in which the compound is insoluble (e.g., water, if the compound is insoluble, or an appropriate organic solvent)

Procedure (Volume Displacement Method):

- Mass Measurement: Accurately weigh a sample of solid 3-chloro-N,N-bis(2-chloroethyl)aniline using an analytical balance. Record the mass.[12]
- Initial Volume: Partially fill a graduated cylinder with a suitable liquid and record the initial volume.
- Volume Displacement: Carefully place the weighed solid into the graduated cylinder, ensuring it is fully submerged and that no liquid splashes out. Gently tap the cylinder to dislodge any air bubbles.[10][11]
- Final Volume: Record the new volume of the liquid in the graduated cylinder.
- Calculation:
  - The volume of the solid is the difference between the final and initial liquid volumes.
  - Calculate the density using the formula: Density = Mass / Volume.[12]

Experimental Protocol 4: Determination of Solubility

Principle: Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature. For aromatic amines, solubility can be tested in both aqueous



and organic solvents.[1][2]

#### Apparatus:

- Test tubes with stoppers
- Vortex mixer or shaker
- Water bath (for temperature control)
- Analytical balance
- Various solvents (e.g., water, ethanol, acetone, dichloromethane)

#### Procedure (Qualitative):

- Add a small, known amount of 3-chloro-N,N-bis(2-chloroethyl)aniline (e.g., 10 mg) to a
  test tube.
- Add a small volume of the chosen solvent (e.g., 1 mL).
- Stopper the test tube and shake or vortex it vigorously for a few minutes.
- Observe if the solid dissolves completely. If it does, the compound is soluble. If it does not, it is sparingly soluble or insoluble.
- This can be repeated with different solvents to get a general solubility profile.

#### Procedure (Quantitative - an example):

- Prepare a saturated solution of the compound in a specific solvent at a controlled temperature by adding an excess of the solid to the solvent and stirring for an extended period (e.g., 24 hours) to ensure equilibrium.
- Allow the undissolved solid to settle.
- Carefully take a known volume of the clear supernatant.
- Evaporate the solvent from the supernatant and weigh the remaining solid residue.



Calculate the solubility in terms of g/L or mol/L.

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